

Avobenzzone-13C-d3 CAS number and supplier information

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Compound of Interest

Compound Name: Avobenzzone-13C-d3

Cat. No.: B10821986

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Avobenzzone-13C-d3: A Technical Guide for Researchers

For immediate release: A comprehensive technical overview of **Avobenzzone-13C-d3**, a critical internal standard for the quantification of avobenzzone in complex matrices. This guide is intended for researchers, scientists, and professionals in drug development and analytical chemistry.

Core Compound Information

Avobenzzone-13C-d3 is the isotopically labeled form of Avobenzzone, a widely used UVA filter in sunscreen and cosmetic products. Its stability and chemical similarity to the parent compound make it an ideal internal standard for accurate quantification in various analytical methodologies, particularly Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).^{[1][2][3]}

Chemical and Physical Properties

A summary of the key quantitative data for **Avobenzzone-13C-d3** is presented in the table below.

Property	Value	Reference
CAS Number	2933758-47-3	[1]
Molecular Formula	C ₁₉ [¹³ C]H ₁₉ D ₃ O ₃	[1]
Molecular Weight	314.4 g/mol	
Purity	≥99% deuterated forms (d ₁ -d ₃)	
Appearance	Solid	
Solubility	Soluble in Acetonitrile, DMF, DMSO	
Storage Temperature	-20°C	
Stability	≥ 4 years	

Supplier Information

Avobenzon-13C-d3 is available from several reputable suppliers of research chemicals and analytical standards. A selection of known suppliers is listed below.

Supplier	Website
Cayman Chemical	--INVALID-LINK--
GlpBio	--INVALID-LINK--
Cambridge Bioscience	--INVALID-LINK--
Alfa Chemistry	--INVALID-LINK--
MedchemExpress	--INVALID-LINK--
LGC Standards	--INVALID-LINK--
Daicel Pharma Standards	--INVALID-LINK--

Experimental Protocols

Avobenzene-13C-d3 is primarily utilized as an internal standard to correct for matrix effects and variations in sample preparation and instrument response during the quantitative analysis of avobenzene. Below are detailed methodologies adapted from established analytical protocols for avobenzene.

Quantification of Avobenzene in Sunscreen Formulations by HPLC-DAD

This protocol is adapted from a validated method for the simultaneous analysis of common organic active pharmaceutical ingredients in sunscreen products.

2.1.1. Sample Preparation

- Accurately weigh a portion of the sunscreen product and transfer to a volumetric flask.
- Add a known concentration of **Avobenzene-13C-d3** stock solution.
- Add extraction solution (e.g., 0.1% acetic acid in methanol) to the flask.
- Sonicate for at least 15 minutes to ensure complete dissolution and extraction.
- Dilute to the mark with the extraction solution and mix thoroughly.
- Filter the solution through a 0.22- μ m membrane filter prior to injection.

2.1.2. Chromatographic Conditions

- Instrument: High-Performance Liquid Chromatography with a Diode Array Detector (HPLC-DAD).
- Column: Luna C18(2) or equivalent.
- Mobile Phase: A gradient of methanol and 0.5% acetic acid in water.
- Flow Rate: 1.2 mL/min.
- Detection Wavelength: 313 nm or the isobestic point around 330 nm.

- Injection Volume: 5-10 μ L.

Quantification of Avobenzone in Biological Matrices by LC-MS/MS

This protocol is based on a sensitive method for the quantification of avobenzone in rat plasma and skin layers, applicable to human studies.

2.2.1. Sample Preparation (Plasma)

- Pipette a known volume of plasma into a microcentrifuge tube.
- Add a known amount of **Avobenzone-13C-d3** as the internal standard.
- Perform protein precipitation using a suitable solvent (e.g., acetonitrile) or use phospholipid removal 96-well plates for sample clean-up.
- Vortex and centrifuge to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in the mobile phase for injection.

2.2.2. Chromatographic and Mass Spectrometric Conditions

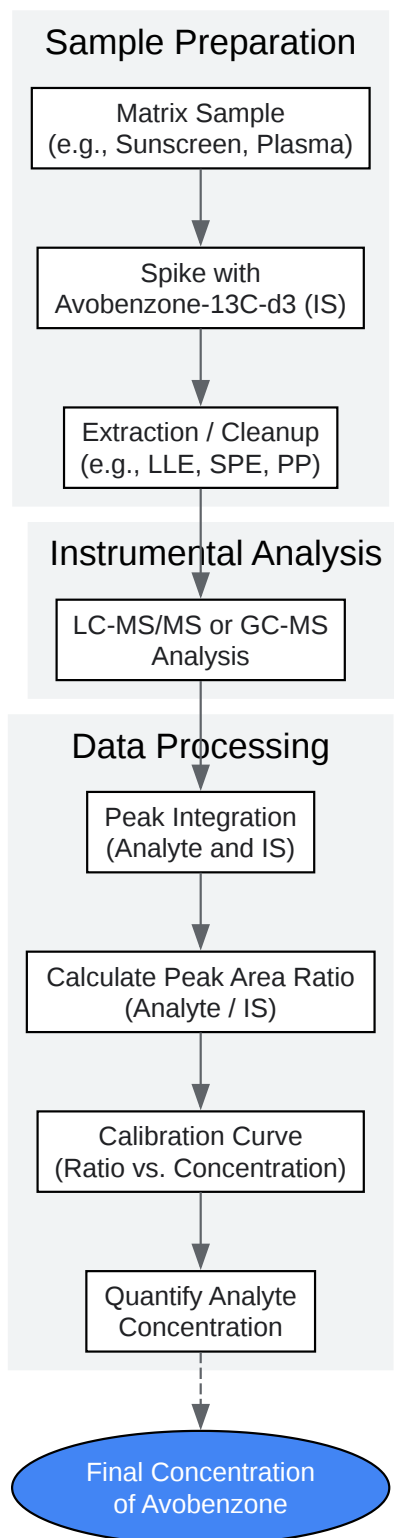
- Instrument: Liquid Chromatograph coupled to a Triple Quadrupole Mass Spectrometer (LC-MS/MS).
- Column: Zorbax SB C8 or Ethylene-Bridged Hybrid (BEH) C18 column.
- Mobile Phase: A binary gradient of acetonitrile and 0.1% formic acid in water.
- Ionization Mode: Electrospray Ionization (ESI) in positive ion mode.
- Detection Mode: Multiple Reaction Monitoring (MRM).

- Monitor the specific precursor-to-product ion transitions for both avobenzene and **Avobenzene-13C-d3**.

Visualized Experimental Workflow

The following diagram illustrates a typical workflow for the quantification of Avobenzene using **Avobenzene-13C-d3** as an internal standard.

Workflow for Quantitative Analysis using Avobenzone-13C-d3

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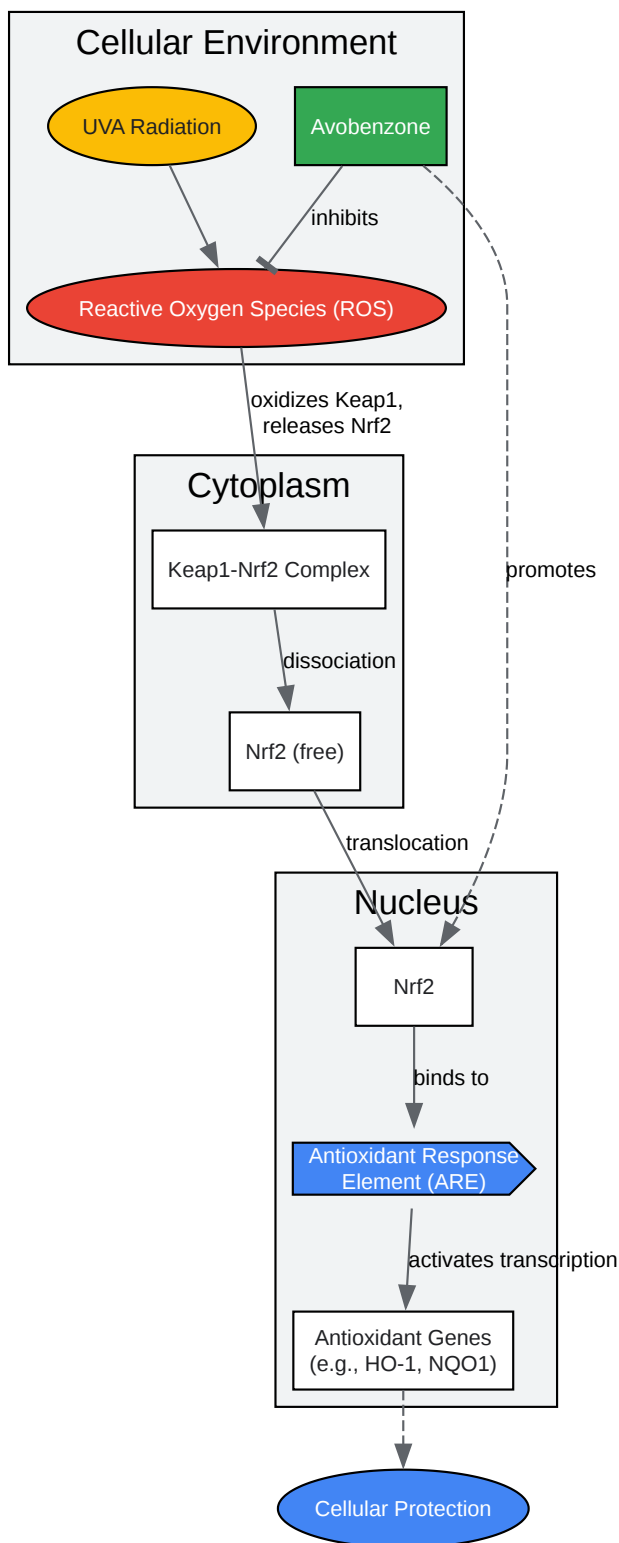
Caption: Workflow for quantitative analysis using an internal standard.

Signaling Pathway Information (Parent Compound)

While **Avobenzzone-13C-d3** is an analytical tool, its parent compound, avobenzzone, has been studied for its biological effects. Avobenzzone has been shown to inhibit UVA-induced increases in melanin levels and tyrosinase activity. It can also inhibit the UVA-induced production of reactive oxygen species (ROS) and upregulate the antioxidant response element (ARE) through the nuclear translocation of Nrf2.

The following diagram illustrates the Nrf2-mediated antioxidant response pathway influenced by avobenzzone.

Avobenzone's Influence on the Nrf2 Antioxidant Pathway

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Caption: Nrf2-mediated antioxidant response influenced by Avobenzone.

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